

Azocyclotin: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: Azocyclotin

Cat. No.: B141819

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azocyclotin is an organotin acaricide recognized for its efficacy against a wide range of phytophagous mites.[1][2] As a contact poison with long-lasting residual activity, it has been utilized in agriculture to protect various crops, including fruits, vegetables, and ornamentals.[2][3] This technical guide provides an in-depth overview of the core chemical and physical properties of **Azocyclotin**, its mode of action, and analytical methodologies, presented for a technical audience of researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Azocyclotin** are summarized in the tables below, offering a structured overview of its identity and behavior under various conditions.

Table 1: General and Chemical Identifiers

Property	Value
IUPAC Name	tricyclohexyl(1,2,4-triazol-1-yl)stannane[4][5][6]
CAS Number	41083-11-8[1][4][7]
Molecular Formula	C ₂₀ H ₃₅ N ₃ Sn[1][4][7]
Molecular Weight	436.2 g/mol [4]
Appearance	Colorless crystals or white powder[1][3][4]

Table 2: Physicochemical Properties

Property	Value
Melting Point	210 °C (decomposes)[4][7][8]
Boiling Point	Decomposes before boiling[9]
Water Solubility	0.12 mg/L at 20 °C[4][7]
Solubility in Organic Solvents (g/L at 20 °C)	
Dichloromethane: 20-50[4]	
Isopropanol: 10-20[4]	
Toluene: 2-5[4]	
n-Hexane: 0.1-1[4]	
Vapor Pressure	4.5 x 10 ⁻¹³ mm Hg at 25 °C[4]
pKa	5.36[4][7][8]
Log P (Octanol-Water Partition Coefficient)	5.30[4]
Henry's Law Constant	2.15 x 10 ⁻¹² atm-cu m/mole (estimated)[4]

Mode of Action and Metabolism

Azocyclotin functions as a potent inhibitor of mitochondrial ATP synthase.[9][10][11] Its mechanism of action involves the disruption of oxidative phosphorylation, a critical process for

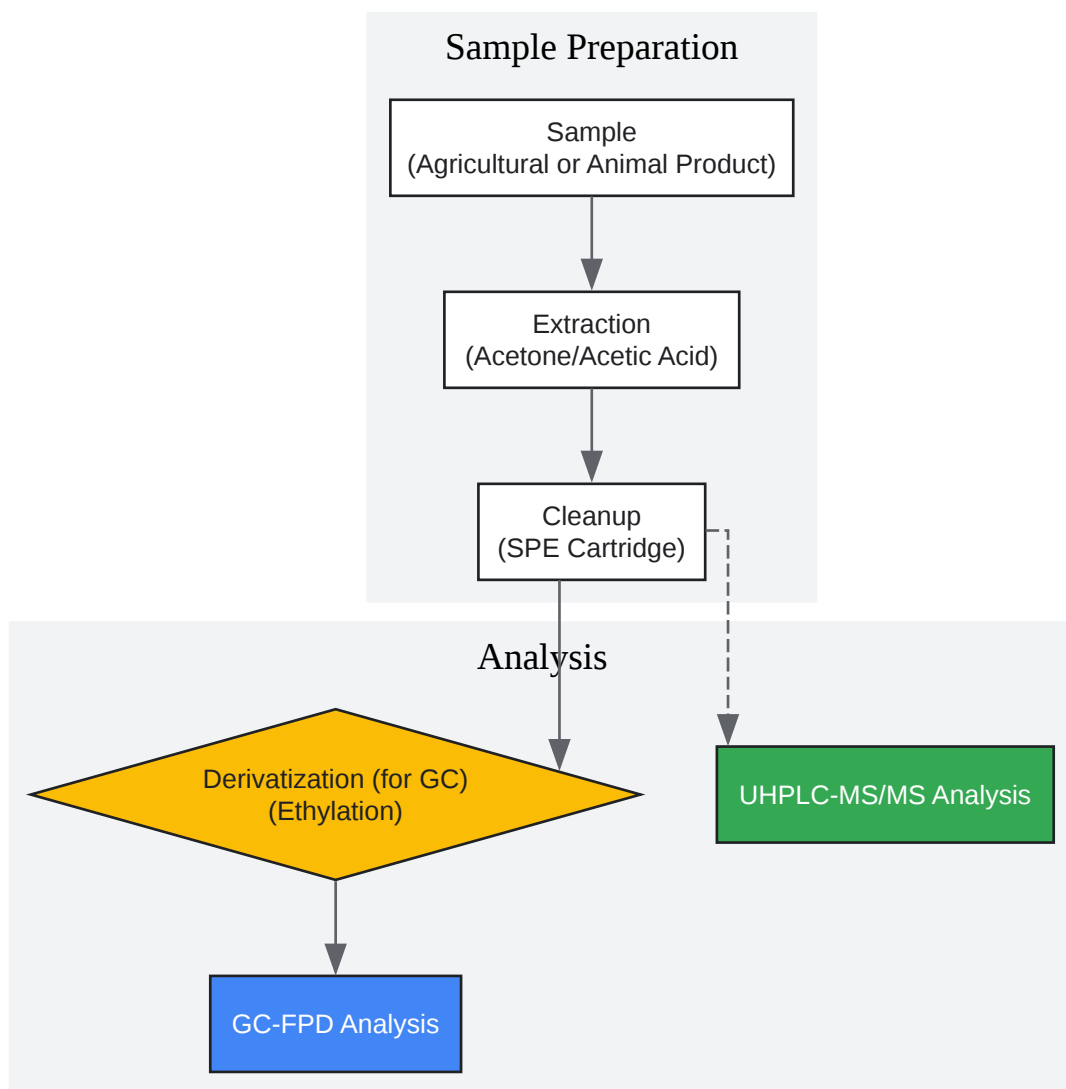
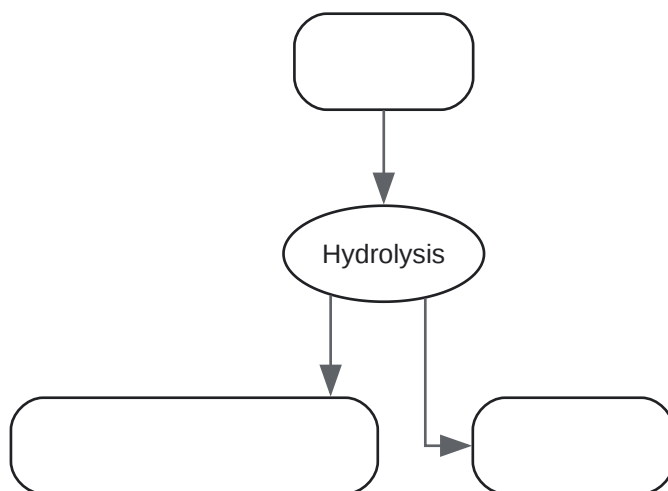
energy production within the mite's cells. By inhibiting ATP formation, **Azocyclotin** induces paralysis and eventual death of the target organism.[2]

Upon exposure to environmental conditions, particularly in the presence of water, **Azocyclotin** undergoes rapid hydrolysis. This process involves the cleavage of the triazole group, yielding two primary metabolites: cyhexatin (tricyclohexyltin hydroxide) and 1,2,4-triazole.[1][8][12] Cyhexatin itself is a recognized acaricide.



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Diagram 1: Mode of Action of **Azocyclotin**.



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